

A Technical Guide to the Toxicological Profile of Strobane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Strobane*

Cat. No.: *B213053*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: **Strobane** is a complex organochlorine pesticide mixture that has not been manufactured since the 1969-1970 season^[1]. Publicly available toxicological data for this compound is scarce, and information regarding the specific toxicological profiles of individual **Strobane** congeners is not available in the reviewed literature. This guide, therefore, summarizes the toxicological data available for the **Strobane** mixture as a whole and provides inferred information based on chemically related compounds.

Introduction

Strobane is a chlorinated terpene insecticide, chemically similar to toxaphene. It was produced by the chlorination of a terpene fraction, whereas toxaphene was derived more specifically from alpha-pinene^[1]. As a broad-spectrum insecticide, it saw use in agriculture to control a variety of insect pests on crops like cotton and corn^[1]. Like other organochlorine pesticides, **Strobane** is characterized by its environmental persistence and lipophilicity, leading to potential bioaccumulation.

Due to its age and discontinued use, the depth of toxicological investigation for **Strobane** is significantly less than for more common organochlorines like DDT or Dieldrin. This profile compiles the existing data on the **Strobane** mixture and, where data is lacking, discusses the likely mechanisms of action based on its chemical class.

Quantitative Toxicity Data

The acute toxicity of the **Strobane** mixture has been evaluated in several species. The available quantitative data is limited to lethality endpoints (LD50/LC50) and does not include sublethal endpoints like No-Observed-Adverse-Effect Level (NOAEL) or Lowest-Observed-Adverse-Effect-Level (LOAEL).

Endpoint	Value	Species	Route	Reference
LD50	200 mg/kg	Rat	Oral	--INVALID-LINK--
LD50	200 mg/kg	Dog	Oral	--INVALID-LINK--
LC50 (48h)	0.05 mg/L	Green Sunfish	Water	--INVALID-LINK--

Health Hazard Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Strobane** is classified with the following hazards, indicating significant acute toxicity, as well as skin, eye, and respiratory irritation[2].

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.
- Acute Toxicity, Dermal (Category 1): Fatal in contact with skin.
- Skin Irritation (Category 2): Causes skin irritation.
- Eye Irritation (Category 2): Causes serious eye irritation.
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.

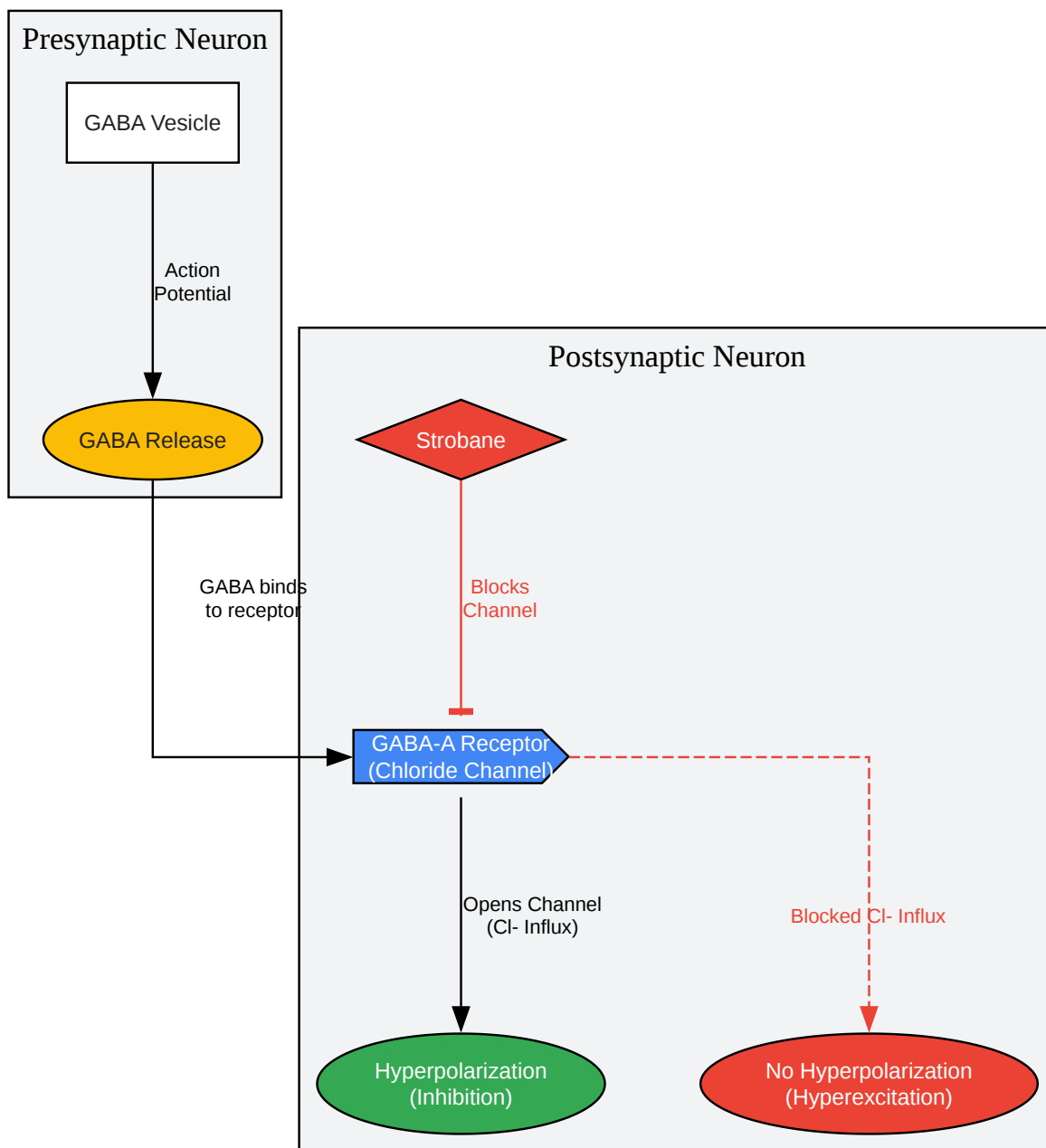
Regarding its carcinogenic potential, the International Agency for Research on Cancer (IARC) has classified terpene polychlorinates (**Strobane®**) as Group 3: Not classifiable as to its carcinogenicity to humans[2]. This classification reflects the lack of sufficient evidence to make a definitive determination.

Mechanism of Action (Hypothesized)

Specific mechanistic studies on **Strobane** are not available. However, as a cyclodiene organochlorine pesticide, its neurotoxic effects can be inferred to result from the antagonism of the γ -aminobutyric acid (GABA) receptor, a mechanism shared by related compounds like dieldrin and endrin[3][4].

GABA is the primary inhibitory neurotransmitter in the central nervous system (CNS). When GABA binds to its GABAA receptor, it opens a ligand-gated chloride ion (Cl^-) channel[5]. The resulting influx of Cl^- hyperpolarizes the neuron, making it less likely to fire an action potential, thus producing an inhibitory effect.

Strobane is hypothesized to act as a non-competitive antagonist at the GABAA receptor-chloride ionophore complex. By binding within the channel, it is thought to block the influx of chloride ions, thereby inhibiting the neuro-inhibitory effect of GABA. This loss of inhibition leads to a state of CNS hyperexcitability, which manifests as the classic symptoms of organochlorine poisoning, including tremors, convulsions, and, at high doses, death[3].



[Click to download full resolution via product page](#)

Caption: Hypothesized mechanism of **Strobane** neurotoxicity at a GABAergic synapse.

Experimental Protocols: A Generalized Approach

While specific experimental protocols from the cited **Strobane** toxicity studies are not detailed in the available literature, a generalized workflow for the analysis of organochlorine pesticides in environmental matrices can be constructed based on standard methodologies, such as those published by the U.S. Environmental Protection Agency (EPA)[6][7][8]. The following describes a typical procedure for detecting and quantifying **Strobane** in a soil or water sample.

5.1 Sample Preparation and Extraction The initial step involves extracting the organochlorine compounds from the sample matrix.

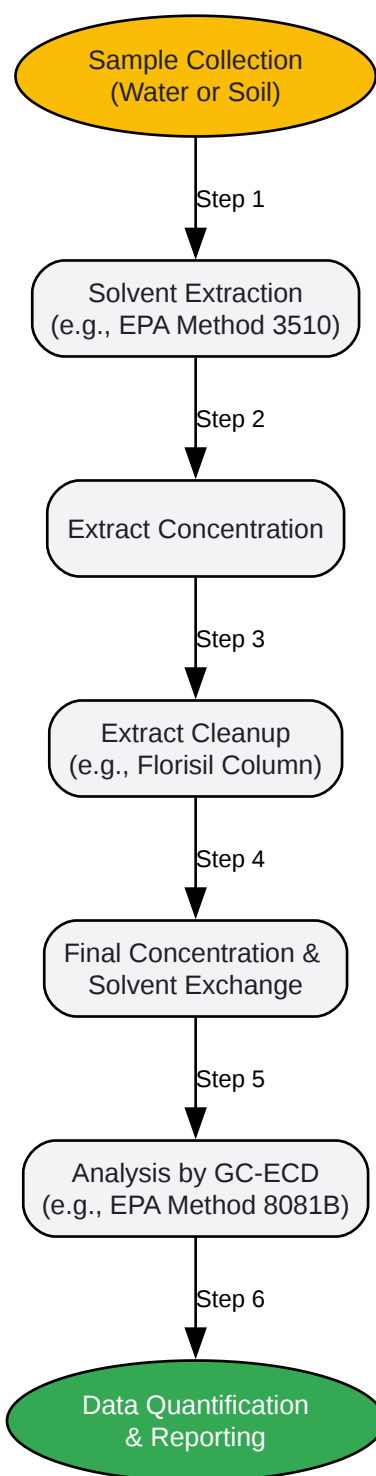
- **For Water Samples (e.g., EPA Method 3510):** A measured volume of water is extracted with a non-polar solvent, typically methylene chloride, using a separatory funnel or continuous liquid-liquid extractor.
- **For Soil/Solid Samples:** A measured weight of the solid sample is mixed with a drying agent like sodium sulfate and extracted with a solvent mixture (e.g., hexane/acetone) using techniques like Soxhlet extraction or sonication.

5.2 Extract Cleanup The raw extract contains co-extracted substances (lipids, pigments) that can interfere with analysis. A cleanup step is essential to remove these interferences.

- **Adsorption Chromatography (e.g., Florisil Column):** The extract is passed through a column containing an adsorbent like Florisil. The pesticides are selectively eluted with solvents of varying polarity, leaving many interferences behind[8].

5.3 Analysis and Quantification The cleaned extract is concentrated and analyzed to identify and quantify the pesticides.

- **Gas Chromatography (GC) with Electron Capture Detection (ECD) (e.g., EPA Method 8081B):** This is the standard technique for organochlorine pesticide analysis. The extract is injected into the GC, where compounds are separated based on their boiling points and polarity in a capillary column. The ECD is highly sensitive to halogenated compounds like **Strobane**, allowing for detection at very low concentrations[6]. Quantification is achieved by comparing the peak areas in the sample to those of certified reference standards.



[Click to download full resolution via product page](#)

Caption: Generalized experimental workflow for organochlorine pesticide analysis.

Conclusion and Data Gaps

The toxicological profile of **Strobane** is incomplete. While acute toxicity data for the mixture exists, there is a profound lack of information on chronic toxicity, reproductive and developmental effects, and, most notably, the toxicokinetics and toxicodynamics of its individual congeners. The mechanism of action is inferred from its chemical class rather than from direct study. Given its persistence, the potential for long-term environmental and health effects from historical use cannot be fully assessed without further research. The analysis of congener-specific toxicity, which is known to be critical for related compounds like PCBs, remains a significant data gap for **Strobane**[9]. Future research, should it be warranted, would need to focus on isolating and identifying individual congeners and assessing their specific toxicological properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 2. Strobane | C₁₀H₁₀Cl₈ | CID 5302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. npic.orst.edu [npic.orst.edu]
- 4. GABAA receptor - Wikipedia [en.wikipedia.org]
- 5. GABA Receptor Physiology and Pharmacology - Basic Neurochemistry - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. epa.gov [epa.gov]
- 7. testinglab.com [testinglab.com]
- 8. epa.gov [epa.gov]
- 9. Environmental occurrence, abundance, and potential toxicity of polychlorinated biphenyl congeners: considerations for a congener-specific analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Toxicological Profile of Strobane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b213053#toxicological-profile-of-strobane-congeners>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com